

A Technical Guide to the VOCOL® Column for Environmental Sample Analysis

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Compound of Interest

Compound Name: *Vocol*

Cat. No.: *B1580943*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the **VOCOL®** capillary gas chromatography (GC) column, specifically its application in the analysis of volatile organic compounds (VOCs) in environmental samples. This document details the column's core specifications, experimental protocols for key U.S. Environmental Protection Agency (EPA) methods, and performance data to assist researchers in method development and application.

Introduction to the VOCOL® Column

The **VOCOL®** column is an intermediate polarity capillary GC column designed for the analysis of volatile organic compounds.^{[1][2]} Its stationary phase is a bonded diphenyl dimethyl polysiloxane with crosslinking moieties, which provides excellent retention and resolution of highly volatile compounds.^{[1][3]} This makes it particularly well-suited for environmental analyses where the detection and quantification of VOCs at low levels are critical. The column can be used with direct injection systems but is frequently coupled with purge and trap systems for the analysis of environmental samples.^[1]

Core Specifications

The performance of a **VOCOL®** column is dictated by its physical dimensions and stationary phase characteristics. The selection of column length, internal diameter (I.D.), and film thickness is crucial for optimizing separations based on the specific application and analytical requirements.

Parameter	Available Range/Type	Impact on Performance	Primary Applications
Stationary Phase	Bonded; Proprietary (diphenyl dimethyl polysiloxane with crosslinking moieties) [1][3]	Intermediate polarity; excellent for retaining and resolving highly volatile compounds.	Analysis of volatile organic compounds (VOCs).
Length (L)	20 m - 105 m[3]	Longer columns provide higher resolution but result in longer analysis times.	Method development and complex sample analysis.
Internal Diameter (I.D.)	0.18 mm - 0.53 mm[3]	Narrower I.D.s offer higher efficiency (sharper peaks), while wider I.D.s have a higher sample capacity.	High-resolution separations (narrow bore) and trace analysis (wide bore).
Film Thickness (df)	1.00 μ m - 3.00 μ m[3]	Thicker films increase retention of highly volatile compounds and improve sample capacity.	Analysis of very volatile compounds and gases.

Temperature Limits:

The operational temperature range of a **VOCOL®** column is dependent on its internal diameter and film thickness. Exceeding these limits can lead to column bleed and damage.

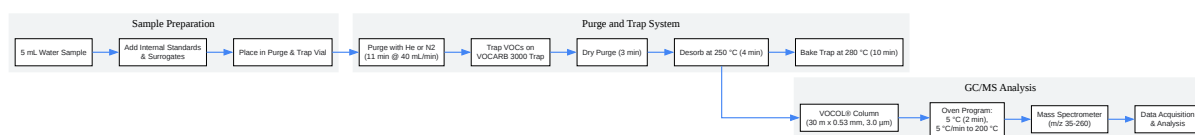
Internal Diameter (I.D.)	Film Thickness (μm)	Temperature Limit (°C)
≤0.32 mm	<2 μm	Subambient to 250[3]
≤0.32 mm	≥2 μm	Subambient to 230[3]
≥0.53 mm	<2 μm	Subambient to 250[3]
≥0.53 mm	≥2 μm	Subambient to 230[3]

Experimental Protocols for Key EPA Methods

The **VOCOL®** column is frequently cited in various U.S. EPA methods for the analysis of volatile organic compounds in different matrices. Below are detailed experimental protocols for some of the most common methods.

This method is used to determine purgeable organics in municipal and industrial wastewater.

Experimental Workflow for EPA Method 624



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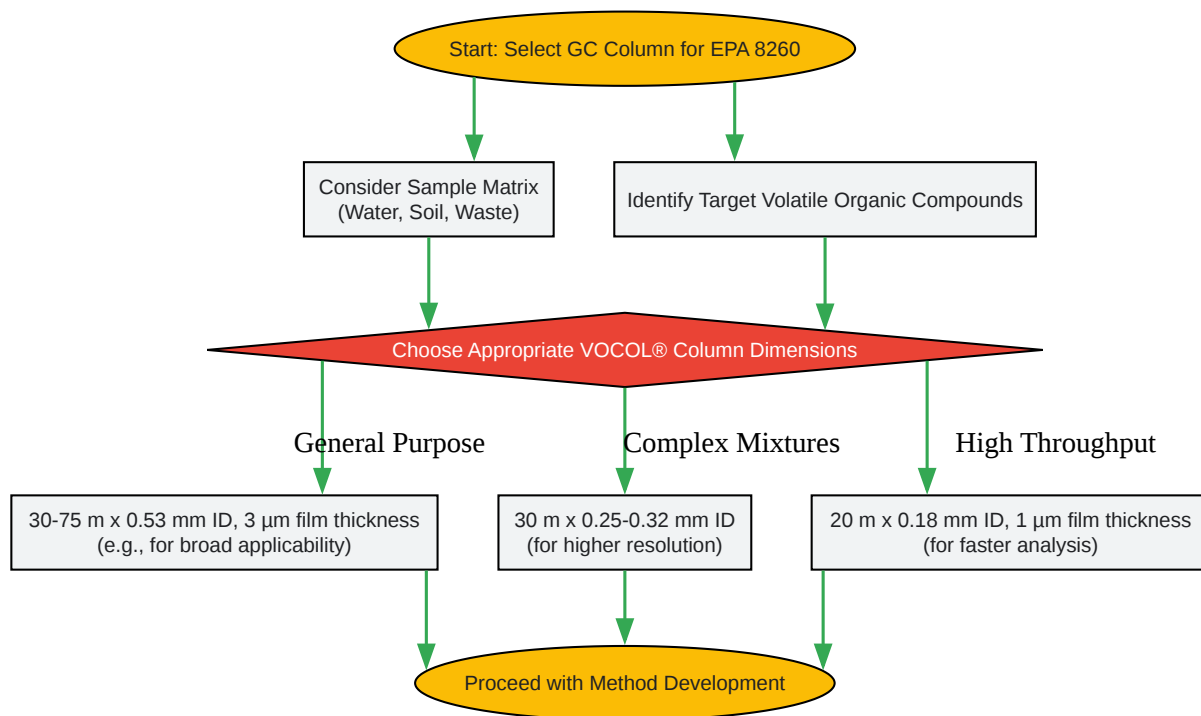
Caption: Workflow for EPA Method 624 using a **VOCOL®** column.

Method Parameters for EPA Method 624

Parameter	Condition	Reference
Sample	5 mL water with 20 ppb of each component	
Purge and Trap	VOCARB 3000 trap	
Purge	40 mL/min for 11 min	
Dry Purge	3 min	
Desorption Temperature	250 °C for 4 min	
Bake Temperature	280 °C for 10 min	
Column	VOCOL®, 30 m x 0.53 mm I.D., 3.0 µm film thickness	
Oven Program	5 °C (hold 2 min), then 5 °C/min to 200 °C	
Carrier Gas	Helium, 7.5 mL/min	
Detector	Mass Spectrometer	
Scan Range	m/z 35-260 at 0.6 sec/scan	

This method is applicable to a wide variety of matrices, including water, soil, and waste.[4][5]

Logical Relationship for EPA Method 8260 Column Selection



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Caption: Decision process for selecting a **VOCOL®** column for EPA Method 8260.

Recommended Column Configurations for EPA Method 8260

Length (m)	Internal Diameter (mm)	Film Thickness (µm)	Reference
30 - 75	0.53	3	[4]
60	0.32	1.5 or 1.8	[6]
20	0.18	1	[6]

Note: The specific GC/MS conditions for EPA Method 8260 will vary depending on the sample matrix and the specific analytes of interest. The column configurations listed above are those

that have been successfully used for this method.

This method is designed for the analysis of volatile organic compounds in drinking water.

Method Parameters for EPA Method 524.2

A common configuration for this method utilizes a longer column for enhanced resolution.

Parameter	Condition
Column	VOCOL®, 105 m x 0.53 mm I.D.
Purge and Trap	"K" Trap
Application	Analysis of volatiles in drinking water

Detailed experimental conditions for EPA Method 524.2 can be found in the official EPA documentation and may require optimization based on the specific instrumentation used.

Conclusion

The **VOCOL®** column is a robust and reliable tool for the analysis of volatile organic compounds in environmental samples. Its intermediate polarity stationary phase provides excellent selectivity for a wide range of VOCs, making it a suitable choice for numerous EPA methods. By carefully selecting the appropriate column dimensions and optimizing the analytical conditions, researchers can achieve high-quality, reproducible results for the determination of volatile contaminants in various environmental matrices.

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